

# columbin natural sources *Tinospora cordifolia*

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## Compound Focus: Columbin

CAS No.: 546-97-4

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## Phytochemical Profile and Quantification

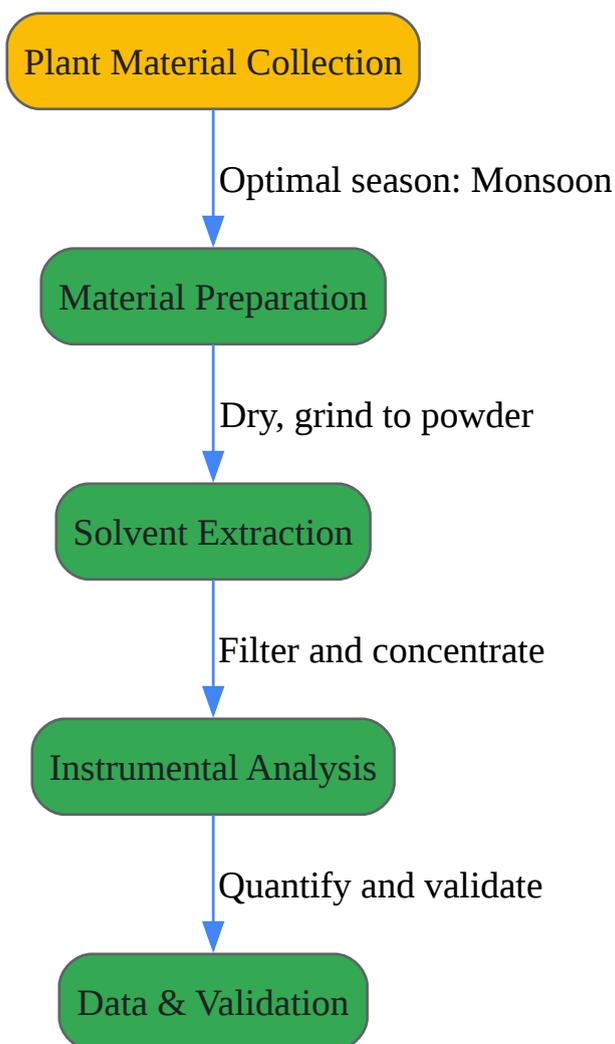
**Columbin** is identified as a key **diterpenoid furanolactone** constituent of *Tinospora cordifolia* [1]. The table below summarizes the plant parts where **columbin** is present and its sensory properties:

Plant Part	Presence/Concentration	Notes
Stem	Significantly more significant therapeutic standpoint [1]	Stems are the primary part used for medicinal purposes [1].
Leaves & Roots	Present [1]	Contain a variety of secondary metabolites [1].
Sensory Property	Bitter palate [1]	Contributes to enhanced metabolic activity and purification of tissues [1].

Although the provided search results confirm **columbin**'s presence, specific quantitative concentration data in plant parts is not available in these studies. Seasonal variation significantly impacts phytochemical composition. Research shows the **monsoon season (August)** is the optimal collection time for *T. cordifolia* stems to maximize concentration of other key bioactive compounds [2].

## Analytical Methods for Isolation and Quantification

Robust analytical protocols are essential for studying **columbin**. The following workflow outlines a general approach for phytochemical analysis of *T. cordifolia*, which can be applied to **columbin**.



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The specific experimental parameters for each critical step are detailed below:

- **Plant Material Collection and Preparation:** Stems of *T. cordifolia* should be collected, authenticated, and dried [2]. The dried material is ground into a fine powder to increase the surface area for efficient extraction [3].
- **Extraction Protocol:** Active constituents can be extracted using methanol or hydro-methanol solutions. A detailed method uses **hydro-methanol (30:70 v/v)** as the solvent, with the extraction performed at **65°C for 3 hours** [2]. The process is typically repeated, and the combined filtrates are

concentrated under reduced pressure using a rotary evaporator [2]. For fractionation, the crude extract can be further separated using column chromatography with solvents like hexane and ethyl acetate [3].

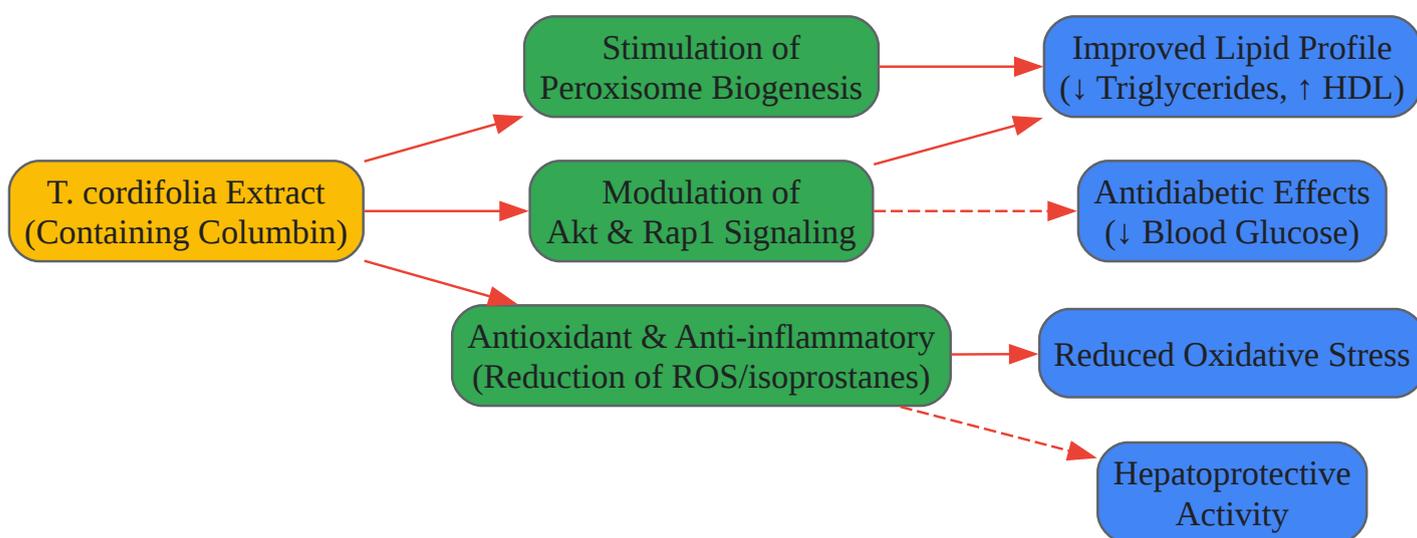
- **Instrumental Analysis (UHPLC-PDA):**

- **Column:** VDSpher PUR 120 C18-U (5  $\mu\text{m}$ , 4.6\*250 mm) [2].
- **Mobile Phase:** Binary gradient of 0.1% orthophosphoric acid in water, pH adjusted to 2.5 with diethylamine (Solvent A), and acetonitrile (Solvent B) [2].
- **Gradient Program:** 5% B to 55% B over 46 minutes, then re-equilibration [2].
- **Flow Rate & Temperature:** 1.00 mL/min at 30°C [2].
- **Injection Volume:** 10  $\mu\text{L}$  [2].
- **Detection:** Photodiode Array (PDA) Detector. While wavelengths of 247 nm and 265 nm were used for other compounds, the maximum absorbance for **columbin** should be determined empirically [2].

- **Method Validation:** Quantitative analytical methods must be validated per ICH Q2(R1) guidelines, assessing specificity, linearity, accuracy, precision, and robustness [2].

## Pharmacological Activities and Therapeutic Potential

**Columbin** contributes to the plant's broad pharmacological profile [1]. The diagram below maps its potential mechanisms of action based on *T. cordifolia* extracts.



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Key evidence for these mechanisms includes:

- **Clinical Evidence for Lipid Regulation:** A pilot clinical trial demonstrated that a water extract of *T. cordifolia* (TCE) significantly modulated signaling pathways in hypertriglyceridemia patients. Specifically, TCE intervention **decreased triglyceride and VLDL levels** and **increased HDL levels** [4]. An integrated omics analysis revealed that this effect was mediated through the modulation of **Akt and Rap1 signaling pathways** and an enhancement of **peroxisome biogenesis** [4].
- **Additional Therapeutic Properties:** Preclinical studies and traditional use support other activities for *T. cordifolia* extracts containing **columbin**, including **antidiabetic** effects (modulating carbohydrate and lipid metabolism), **hepatoprotective** activity, and potent **antioxidant** action through free radical scavenging [1].

## Nutraceutical and Drug Development Considerations

- **Regulatory Status:** A nutraceutical is defined as "a food or a constituent of food that affords therapeutic or health benefits, including disease prevention and treatment" [1]. *T. cordifolia*, with its rich profile of bioactive compounds like **columbin**, fits into this category and is consumed in significant quantities (approximately 1000 tonnes annually in India) [1].
- **Proposed R&D Pipeline:**
  - **Standardized Extraction:** Develop and validate scalable methods for obtaining consistent, **columbin**-rich extracts.
  - **Preclinical Studies:** Conduct *in vitro* and *in vivo* studies to isolate **columbin**'s specific efficacy and safety profile from other constituents.
  - **Clinical Trials:** Perform randomized controlled trials to verify health benefits observed in pilot studies and traditional use [4] [1].
  - **Product Formulation:** Incorporate standardized extracts into functional foods or dietary supplements for conditions like metabolic syndrome [1].

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## References

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